

# Aminomalonic Acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Aminomalonic acid*

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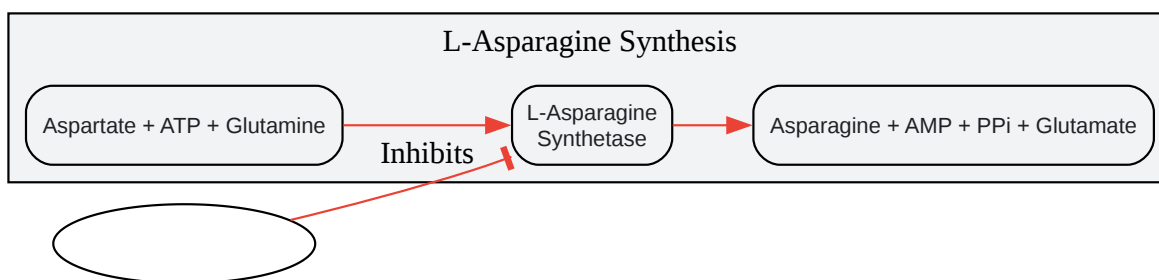
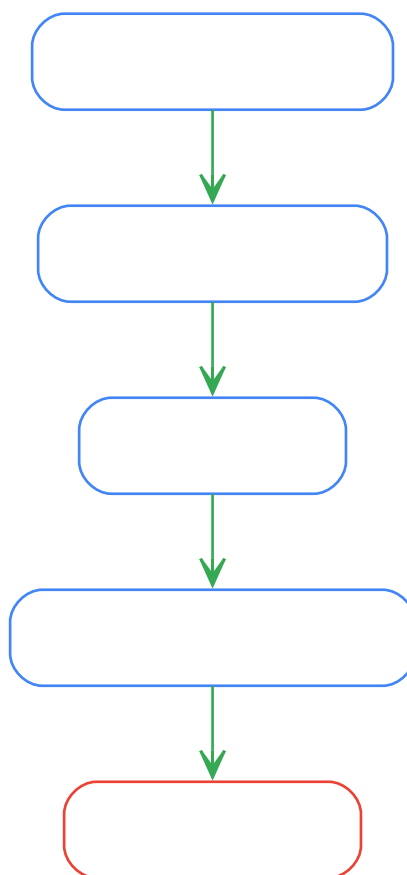
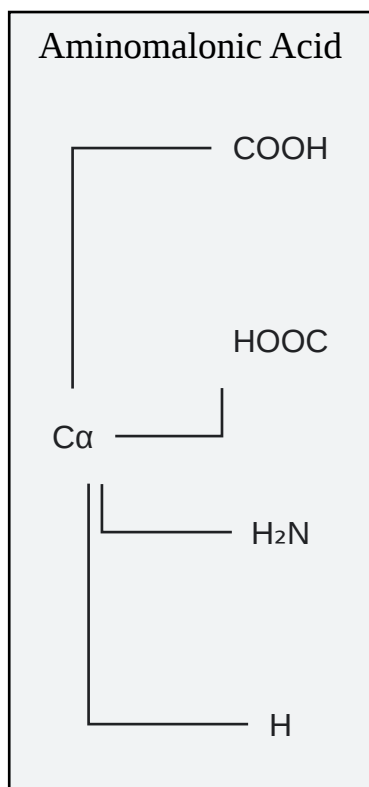
For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Aminomalonic acid**, a dicarboxylic alpha-amino acid, holds significant interest in biochemical and pharmaceutical research.<sup>[1][2]</sup> As a structural analog of malonic acid, it serves as a valuable building block in organic synthesis and has been identified as a naturally occurring, albeit rare, amino acid in various biological systems.<sup>[1]</sup> Its presence has been noted in *Escherichia coli* and human atherosclerotic plaques.<sup>[1][3]</sup> Furthermore, **aminomalonic acid** is investigated for its role as a biomarker in various diseases and as an enzyme inhibitor, presenting potential applications in drug development.<sup>[4][5]</sup> This guide provides an in-depth overview of the structure, stereochemistry, physicochemical properties, synthesis, and biological significance of **aminomalonic acid**.

## Structure and Stereochemistry

**Aminomalonic acid**, systematically named 2-aminopropanedioic acid, is characterized by a central alpha-carbon bonded to an amino group (-NH<sub>2</sub>), a hydrogen atom, and two carboxyl groups (-COOH).<sup>[1][2]</sup> This structure makes it the simplest alpha-amino dicarboxylic acid. Unlike proteinogenic amino acids, the alpha-carbon of **aminomalonic acid** is prochiral, not chiral, as it is bonded to two identical carboxyl groups. Therefore, it does not exhibit enantiomerism.



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## References

- 1. Human Metabolome Database: Showing metabocard for Aminomalonic acid (HMDB0001147) [hmdb.ca]
- 2. Aminomalonic acid | C<sub>3</sub>H<sub>5</sub>NO<sub>4</sub> | CID 100714 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Aminomalonic acid: identification in Escherichia coli and atherosclerotic plaque - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. guidechem.com [guidechem.com]
- 5. medchemexpress.com [medchemexpress.com]
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